

Application Note: Quantification of 25-Hydroxycholesterol-d6 by LC-MS/MS

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Compound of Interest

Compound Name: 25-Hydroxycholesterol-d6

Cat. No.: B568851

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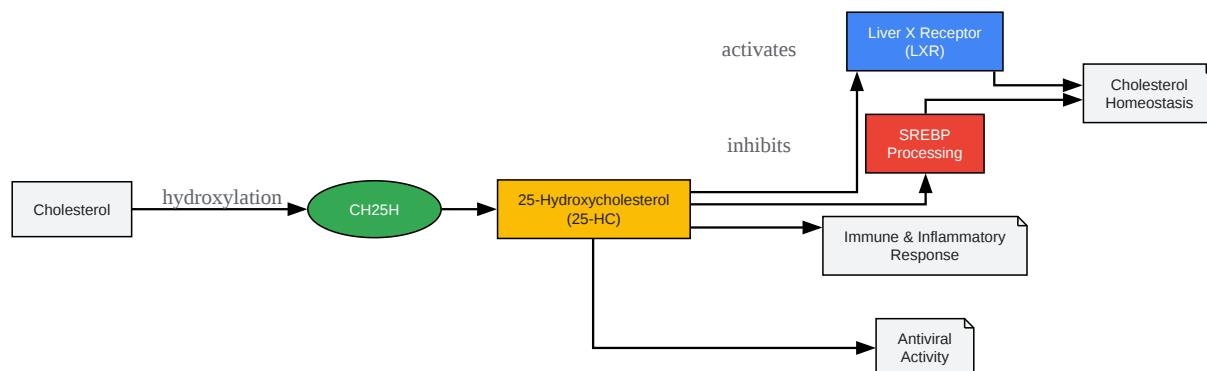
For Researchers, Scientists, and Drug Development Professionals

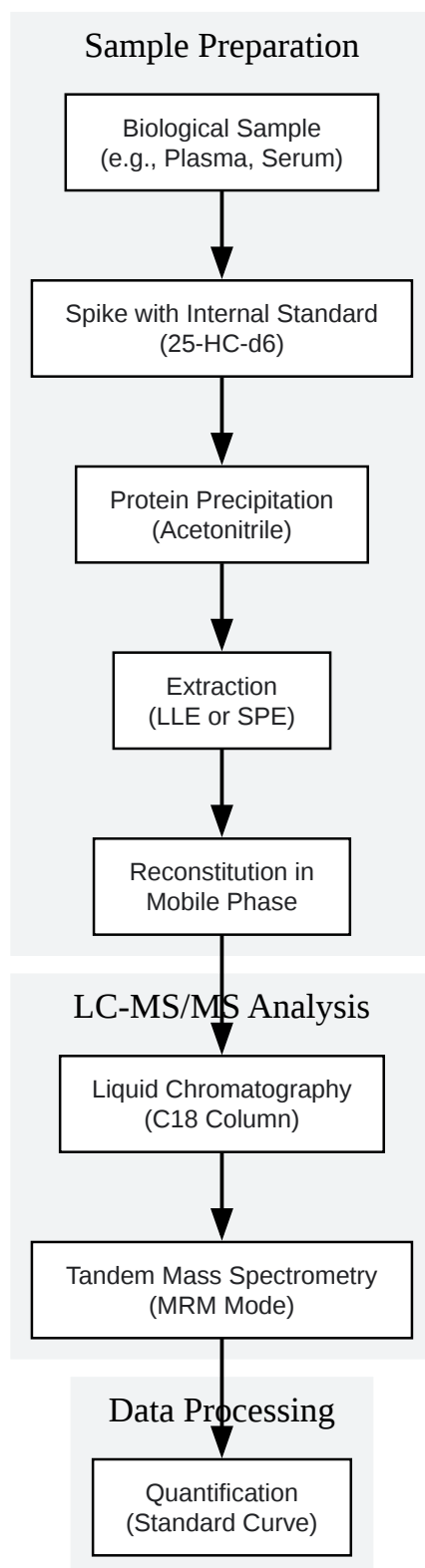
Introduction

25-hydroxycholesterol (25-HC) is a critical oxysterol involved in a multitude of biological processes, including cholesterol metabolism, immune responses, and antiviral activities.^[1] Its accurate quantification is paramount for understanding its physiological and pathological roles. This application note provides a detailed protocol for the sensitive and selective quantification of **25-Hydroxycholesterol-d6** (25-HC-d6), a common internal standard for 25-HC analysis, using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard like 25-HC-d6 is crucial for correcting for matrix effects and variations during sample preparation and analysis, ensuring high accuracy and precision.^[2]

Biological Significance of 25-Hydroxycholesterol

25-HC is synthesized from cholesterol by the enzyme cholesterol 25-hydroxylase (CH25H).^[3] It acts as a potent regulator of cholesterol homeostasis and is involved in the inflammatory response.^[4] Furthermore, 25-HC has been identified as a key player in the innate immune system, exhibiting broad antiviral activity.^[4] Given its diverse biological functions, the reliable measurement of 25-HC levels in various biological matrices is essential for advancing research in numerous therapeutic areas.





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